

Methyl 4-pyrrolidin-1-ylbenzoate chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-pyrrolidin-1-ylbenzoate

Cat. No.: B142463

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An In-depth Technical Guide to the Chemical Properties of **Methyl 4-pyrrolidin-1-ylbenzoate**

Abstract

Methyl 4-pyrrolidin-1-ylbenzoate is an aromatic ester derivative with significant potential in the fields of medicinal chemistry and materials science. Its molecular framework, which incorporates a pyrrolidine ring attached to a methyl benzoate scaffold, makes it a valuable intermediate for the synthesis of more complex, biologically active molecules. This document provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and characterization, and relevant safety information. This guide is intended for researchers, chemists, and professionals involved in drug discovery and chemical synthesis.

Chemical and Physical Properties

Methyl 4-pyrrolidin-1-ylbenzoate is a solid at room temperature. The core chemical and physical properties are summarized in the table below, compiled from various chemical data sources.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₅ NO ₂	[1][2]
Molecular Weight	205.25 g/mol	[1][2][3]
CAS Number	129414-26-2	[1][2]
Melting Point	140 - 142 °C	
Physical Form	Solid	
IUPAC Name	methyl 4-(pyrrolidin-1-yl)benzoate	
InChI	1S/C12H15NO2/c1-15-12(14)10-4-6-11(7-5-10)13-8-2-3-9-13/h4-7H,2-3,8-9H2,1H3	
InChIKey	XNIVNLQKURGIAY-UHFFFAOYSA-N	

Synthesis and Purification

The synthesis of **Methyl 4-pyrrolidin-1-ylbenzoate** can be effectively achieved through a nucleophilic aromatic substitution (S_NAr) reaction. This method is advantageous as it avoids the use of heavy metal catalysts.[4] An alternative, classic approach is the copper-catalyzed Ullmann condensation.[5]

Experimental Protocol: Nucleophilic Aromatic Substitution

This protocol is adapted from established procedures for the synthesis of structurally similar compounds, such as the 2-isomer.[4][6] The reaction involves the displacement of a halide from methyl 4-halobenzoate by pyrrolidine.

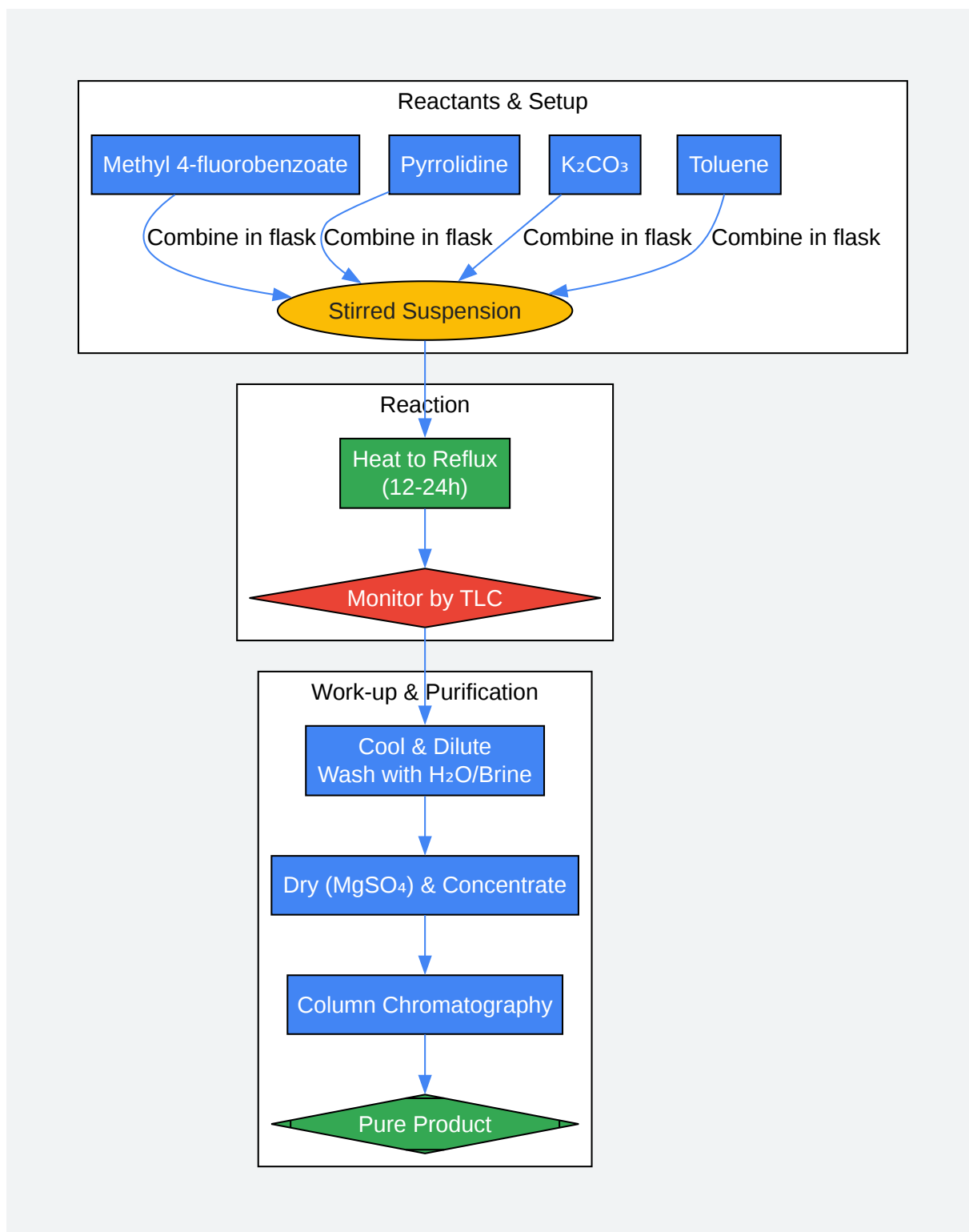
Materials:

- Methyl 4-fluorobenzoate (or Methyl 4-chlorobenzoate)

- Pyrrolidine
- Potassium Carbonate (K_2CO_3), anhydrous
- Toluene, anhydrous (or another suitable polar aprotic solvent like DMF or ACN)[6]
- Ethyl acetate
- Brine solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- **Reactor Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and reflux condenser, add methyl 4-fluorobenzoate (1.0 eq) and anhydrous potassium carbonate (2.0 eq).
- **Solvent and Reagent Addition:** Add anhydrous toluene to the flask, and begin stirring to create a suspension. Add pyrrolidine (1.2 eq) to the mixture dropwise.
- **Reaction:** Heat the reaction mixture to reflux (approximately 110-115 °C) and maintain for 12-24 hours.[4] The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and wash with water and then with a brine solution.[6]
- **Drying and Concentration:** Dry the separated organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.[6]
- **Purification:** Purify the crude product by column chromatography on silica gel, using a hexane/ethyl acetate gradient as the eluent, to yield pure **Methyl 4-pyrrolidin-1-ylbenzoate**. [6]



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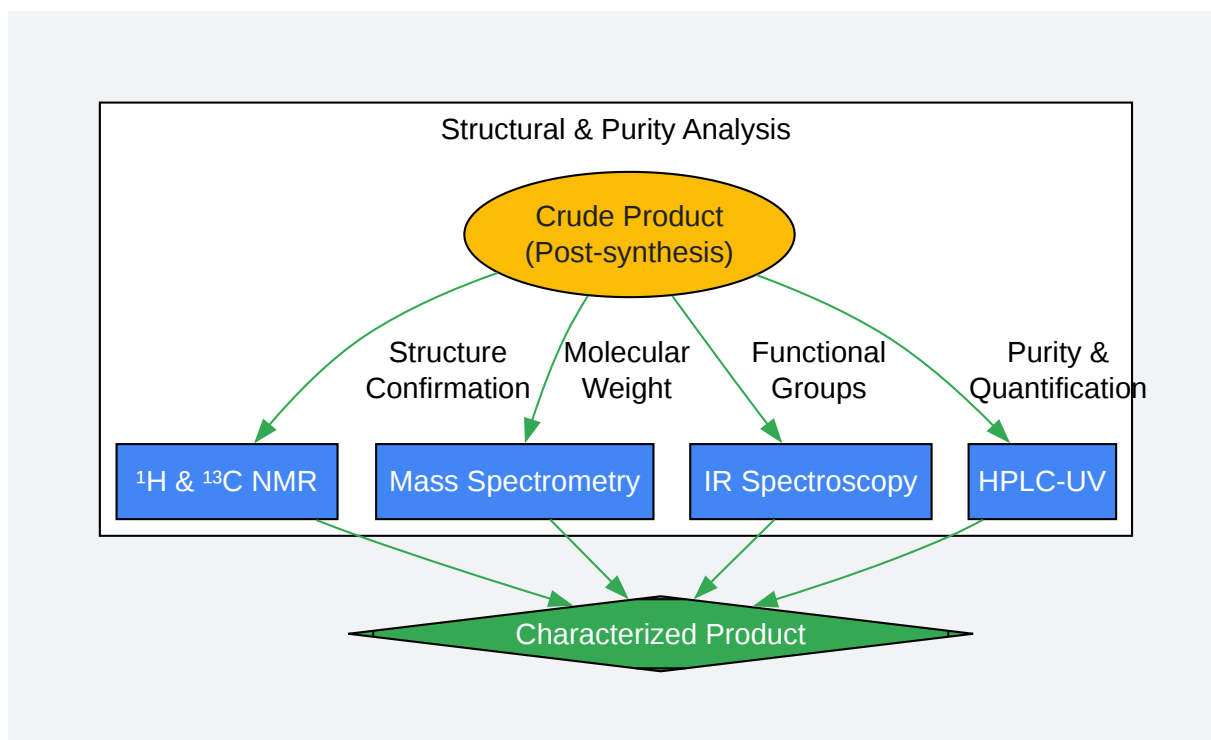
Caption: Synthesis workflow for **Methyl 4-pyrrolidin-1-ylbenzoate** via SNAr.

Structural Characterization

To confirm the identity, purity, and structure of the synthesized **Methyl 4-pyrrolidin-1-ylbenzoate**, a suite of standard analytical techniques is employed. Quantification can be achieved through chromatographic methods.

Analytical Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy are used to confirm the chemical structure, proton environment, and carbon framework of the molecule.[\[5\]](#)
- Mass Spectrometry (MS): This technique is used to determine the molecular weight of the compound, confirming the expected mass of 205.25 g/mol .[\[5\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the key functional groups present in the molecule, such as the ester carbonyl ($\text{C}=\text{O}$) and C-N bonds.[\[5\]](#)
- High-Performance Liquid Chromatography (HPLC): HPLC with UV detection is a robust method for assessing the purity of the final product and for quantitative analysis.[\[7\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS offers high sensitivity and specificity, making it suitable for identifying the compound in complex mixtures or for trace-level quantification.[\[7\]](#)



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- To cite this document: BenchChem. [Methyl 4-pyrrolidin-1-ylbenzoate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142463#methyl-4-pyrrolidin-1-ylbenzoate-chemical-properties]

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